

A Comparative Guide to the Characterization of Boc-Protected Amino Azetidines

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Compound of Interest

Compound Name: *Tert-butyl azetidin-3-ylmethyl(methyl)carbamate*
CAS No.: 1053655-53-0
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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

The azetidine motif is a cornerstone in modern medicinal chemistry, prized for its ability to impart desirable physicochemical and pharmacological properties to drug candidates.^[1] As a conformationally constrained bioisostere for more flexible acyclic amines or larger ring systems, the four-membered azetidine ring can enhance binding affinity, improve metabolic stability, and fine-tune pharmacokinetic parameters.^[1] The tert-butyloxycarbonyl (Boc) protecting group is a workhorse in organic synthesis, offering robust protection of amine functionalities under a wide range of reaction conditions while being readily removable under mild acidic conditions.^[2] This guide provides a comprehensive comparison of the characterization data for a selection of commercially available Boc-protected amino azetidines, offering a valuable resource for researchers in drug discovery and development.

This guide will delve into the key analytical techniques used to characterize these building blocks, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS),

and Chiral High-Performance Liquid Chromatography (HPLC). We will explore the subtle yet significant differences in the spectral and chromatographic profiles of various isomers and substituted derivatives, providing insights that are critical for unambiguous identification and quality control.

The Azetidine Scaffold: A Privileged Structure in Drug Discovery

The unique structural features of the azetidine ring, such as its inherent ring strain and well-defined three-dimensional geometry, make it a highly attractive scaffold in drug design.^[1] By replacing more flexible or larger moieties with an azetidine ring, medicinal chemists can introduce conformational rigidity, which can lead to a more favorable entropy of binding to a biological target. Furthermore, the sp^3 -rich character of the azetidine ring often leads to improved solubility and metabolic stability, key attributes for successful drug candidates.^[1]

Caption: The role of the azetidine scaffold in enhancing drug-like properties.

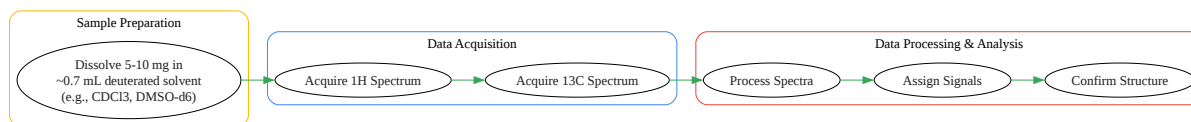
Comparative Characterization Data

A thorough understanding of the characterization data for these building blocks is paramount for ensuring the quality and integrity of synthesized molecules. The following sections provide a comparative analysis of NMR, MS, and chiral HPLC data for a selection of Boc-protected amino azetidines.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Tool for Structural Elucidation

^1H and ^{13}C NMR spectroscopy are indispensable for the structural verification of Boc-protected amino azetidines. The chemical shifts and coupling patterns of the azetidine ring protons and carbons provide a unique fingerprint for each isomer and substituted derivative.

Workflow for NMR Analysis:



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Caption: A generalized workflow for the NMR analysis of Boc-protected amino azetidines.

Table 1: Comparative ^1H NMR Data (400 MHz, CDCl_3) of Selected Boc-Protected Amino Azetidines

Compound	Boc (s, 9H)	Azetidine Protons	Other Protons	Reference
tert-butyl 3-aminoazetidine-1-carboxylate	~1.44	3.5-3.7 (m), 4.0-4.2 (m)	1.6 (br s, 2H, NH_2)	[3]
tert-butyl 2-aminoazetidine-1-carboxylate	~1.45	2.0-2.2 (m), 3.6-3.8 (m), 4.8-5.0 (m)	1.7 (br s, 2H, NH_2)	[4]
tert-butyl 3-(methylamino)azetidine-1-carboxylate	~1.44	3.4-3.6 (m), 3.9-4.1 (m)	2.4 (s, 3H, N- CH_3)	[5]
tert-butyl 3-amino-3-methylazetidine-1-carboxylate	~1.45	3.6-3.8 (m)	1.3 (s, 3H, C- CH_3), 1.8 (br s, 2H, NH_2)	[6]

Table 2: Comparative ^{13}C NMR Data (100 MHz, CDCl_3) of Selected Boc-Protected Amino Azetidines

Compound	Boc (C=O)	Boc (C(CH ₃) ₃)	Boc (CH ₃)	Azetidine Carbons	Other Carbons	Reference
tert-butyl 3-aminoazetidine-1-carboxylate	~156	~79	~28	~48, ~58	-	[7]
tert-butyl 2-aminoazetidine-1-carboxylate	~156	~80	~28	~25, ~46, ~65	-	[1]
tert-butyl 3-(methylamino)azetidine-1-carboxylate	~156	~79	~28	~50, ~60	~35 (N-CH ₃)	[5]
tert-butyl 3-amino-3-methylazetidine-1-carboxylate	~156	~79	~28	~55, ~65	~25 (C-CH ₃)	[6]

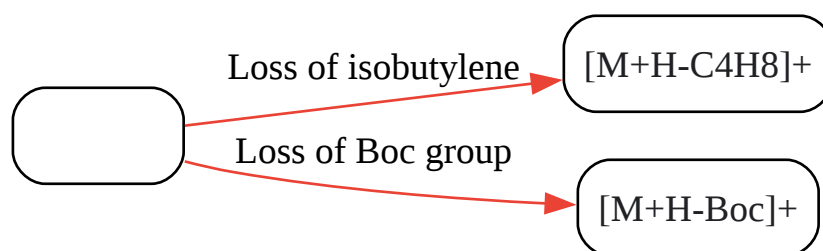
Note: Chemical shifts are approximate and can vary depending on the solvent, concentration, and instrument.

The data reveals that the position of the amino group significantly influences the chemical shifts of the azetidine ring protons and carbons. For instance, the C2-substituted isomer generally shows more downfield shifts for the ring protons compared to the C3-substituted isomer due to the proximity of the electron-withdrawing carbamate group to the C2 position.

Mass Spectrometry (MS): Unraveling Fragmentation Pathways

Mass spectrometry is a powerful tool for confirming the molecular weight and elucidating the fragmentation patterns of Boc-protected amino azetidines. Under typical electrospray ionization (ESI) conditions, these molecules readily form protonated molecular ions $[M+H]^+$. Tandem mass spectrometry (MS/MS) experiments reveal characteristic fragmentation pathways dominated by the loss of moieties from the Boc group.

Common Fragmentation Pathways:



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Caption: Common fragmentation pathways observed for Boc-protected amines in ESI-MS.

The most prominent fragmentation pathways involve the loss of isobutylene (56 Da) and the entire Boc group (100 Da).^[8] The relative abundance of these fragment ions can sometimes provide clues to differentiate between isomers, although a detailed comparative study across a range of Boc-aminoazetidine isomers is still needed.^[9]

Table 3: Predicted and Observed Mass Fragments for Selected Boc-Protected Amino Azetidines

Compound	Molecular Weight	[M+H] ⁺	[M+H-C ₄ H ₈] ⁺	[M+H-Boc] ⁺	Reference
tert-butyl 3-aminoazetidine-1-carboxylate	172.22	173.1	117.1	73.1	[10]
tert-butyl 2-aminoazetidine-1-carboxylate	172.22	173.1	117.1	73.1	[4]
tert-butyl 3-(methylamino)azetidine-1-carboxylate	186.25	187.2	131.2	87.1	[5]
tert-butyl 3-amino-3-methylazetidine-1-carboxylate	186.25	187.2	131.2	87.1	[6]

Chiral High-Performance Liquid Chromatography (HPLC): Assessing Enantiomeric Purity

For chiral Boc-protected amino azetidines, establishing enantiomeric purity is crucial. Chiral HPLC is the method of choice for this analysis. Polysaccharide-based and macrocyclic glycopeptide-based chiral stationary phases (CSPs) are commonly employed.[\[11\]](#)[\[12\]](#) The choice of CSP and mobile phase is critical for achieving baseline separation of the enantiomers.

General Protocol for Chiral HPLC Analysis:

A typical starting point for method development involves screening different CSPs with a mobile phase consisting of a non-polar solvent (e.g., hexane or heptane) and an alcohol modifier (e.g.,

isopropanol or ethanol). The addition of a small amount of an acidic or basic additive can sometimes improve peak shape and resolution.

Table 4: Recommended Starting Conditions for Chiral HPLC Method Development

Parameter	Polysaccharide-Based CSPs (e.g., Chiralpak® series)	Macrocyclic Glycopeptide-Based CSPs (e.g., Chirobiotic™ series)
Mobile Phase	Hexane/Isopropanol (e.g., 90:10 v/v)	Methanol or Acetonitrile with a buffer (e.g., ammonium acetate)
Flow Rate	0.5 - 1.5 mL/min	0.5 - 1.5 mL/min
Detection	UV (e.g., 210-230 nm)	UV (e.g., 210-230 nm)
Column Temp.	25 °C	25 °C

It is important to note that the optimal separation conditions will be specific to the particular Boc-protected amino azetidine and the chiral stationary phase used. Method development will likely involve optimization of the mobile phase composition and other chromatographic parameters.

Experimental Protocols

Protocol 1: General Procedure for ^1H and ^{13}C NMR Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of the Boc-protected amino azetidine and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry vial.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:** Insert the NMR tube into the spectrometer. Lock the field frequency using the deuterium signal from the solvent. Tune and shim the instrument to optimize the magnetic field homogeneity.

- ^1H NMR Acquisition: Acquire a ^1H NMR spectrum using standard parameters (e.g., 400 MHz, 16 scans, 1-second relaxation delay).
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum (e.g., 100 MHz, 1024 scans, 2-second relaxation delay).
- Data Processing and Analysis: Process both spectra using appropriate software. This includes Fourier transformation, phase correction, and baseline correction. Calibrate the spectra using the residual solvent peak. Integrate the peaks in the ^1H spectrum and assign all signals in both spectra to the corresponding atoms in the structure.

Protocol 2: General Procedure for LC-MS Analysis

- Sample Preparation: Prepare a stock solution of the Boc-protected amino azetidine in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL. Dilute the stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ with the initial mobile phase.
- LC Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm) is a good starting point.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A typical gradient would be 5-95% B over 5-10 minutes.
 - Flow Rate: 0.3-0.5 mL/min.
 - Column Temperature: 30-40 $^{\circ}\text{C}$.
- MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Range: m/z 50-500.

- MS/MS: For structural confirmation, perform product ion scans on the $[M+H]^+$ ion, using an appropriate collision energy.

Protocol 3: General Procedure for Chiral HPLC Analysis

- Sample Preparation: Prepare a solution of the racemic or enantiomerically enriched Boc-protected amino azetidine in the mobile phase at a concentration of approximately 0.5-1.0 mg/mL.
- HPLC Conditions:
 - Chiral Column: Select a suitable chiral stationary phase (e.g., a polysaccharide-based or macrocyclic glycopeptide-based column).
 - Mobile Phase: Begin with a mixture of hexane and isopropanol (e.g., 90:10 v/v). Adjust the ratio to optimize separation.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength where the compound absorbs (typically around 210-230 nm).
 - Column Temperature: Maintain a constant temperature, typically 25 °C.
- Analysis: Inject the sample and record the chromatogram. The two enantiomers should appear as separate peaks. Calculate the enantiomeric excess (ee) based on the peak areas.

Conclusion

The Boc-protected amino azetidines are a versatile and valuable class of building blocks for drug discovery. A thorough understanding of their characterization data is essential for their effective use in the synthesis of novel therapeutic agents. This guide has provided a comparative overview of the NMR, MS, and chiral HPLC data for a selection of these compounds, along with detailed experimental protocols. While this guide offers a solid foundation, further systematic studies comparing a wider range of isomers and derivatives would be highly beneficial to the scientific community. By applying the principles and protocols

outlined herein, researchers can confidently identify and assess the quality of these critical synthetic intermediates, ultimately accelerating the drug discovery process.

References

- Singh, G. S., & D'hooghe, M. (2022). Azetidines in medicinal chemistry: A comprehensive review. *European Journal of Medicinal Chemistry*, 238, 114479.
- Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin- or Oxetan-3-Ylidene)
- Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin- or Oxetan-3-Ylidene)
- Supporting Information. (n.d.). Retrieved from [\[Link\]](#)
- multigram-scale and column chromatography-free synthesis of l-azetidine-2-carboxylic acid for. (n.d.). Retrieved from [\[Link\]](#)
- Acros Pharmatech. (n.d.). tert-Butyl 3-amino-3-methylazetidine-1-carboxylate. Retrieved from [\[Link\]](#)
- Singh, G. S., & Ombito, J. O. (2018). Recent progress in synthesis of 3-functionalized azetidines.
- Pharmaffiliates. (n.d.). Tert-Butyl 3-aminoazetidine-1-carboxylate (BSC). Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). tert-butyl 3-[(methylamino)methyl]azetidine-1-carboxylate, min 97%, 250 mg. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). Tert-butyl 2-(aminomethyl)azetidine-1-carboxylate. Retrieved from [\[Link\]](#)
- Ramesh, V., Ramesh, M., Srinivas, R., Sharma, G. V. M., & Jayaprakash, P. (2010). Differentiation of Boc-protected alpha,delta-/delta,alpha- and beta,delta-/delta,beta-hybrid peptide positional isomers by electrospray ionization tandem mass spectrometry. *Journal of Mass Spectrometry*, 45(11), 1317-1327.
- Lee, J. T., & Beesley, T. E. (2002).

- Chemistry LibreTexts. (2019). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. (2017). A chiral analog of the bicyclic guanidine TBD: synthesis, structure and Brønsted base catalysis. Beilstein Journal of Organic Chemistry, 13, 1334-1342.
- Scholars' Mine. (1998). Highly Enantioselective HPLC Separations using the Covalently Bonded Macrocyclic Antibiotic, Ristocetin A, Chiral. Retrieved from [\[Link\]](#)
- Meskini, I., et al. (2015). Synthesis, characterization and coordination chemistry of substituted b-amino dicarbonyls.
- Organic Chemistry Portal. (n.d.). Boc-Protected Amino Groups. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Synthesis of optically active 2-substituted azetidine-2-carbonitriles from chiral 1-arylethylamine via α -alkylation of N-borane complexes. (2019). Tetrahedron, 75(33), 4449-4457.
- Shafi, S. S., Rajesh, R., & Senthilkumar, S. (2021). SYNTHESIS AND CHARACTERIZATION OF BOC-PROTECTED THIO-1,3,4-OXADIAZOL-2-YL DERIVATIVES. International Journal of Chemical Research, 5(3), 5-10.
- Peng, S. (2024). Is the protecting group boc of the amino group stable at 37°C?
- PubChem. (n.d.). 1-Boc-2-Amino-azetidine. Retrieved from [\[Link\]](#)
- Characterization and differentiation of isomeric amino acid residues in proteins and peptides using mass spectrometry. (2014). Journal of the American Society for Mass Spectrometry, 25(10), 1669-1680.
- Thermal and Crystallographic Studies of tert-Butyl 2-amino-1H-1,3-benzodiazole-1-carboxylate. (2021).

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. 1-Boc-3-(Aminomethyl)azetidine(325775-44-8) ¹H NMR [[m.chemicalbook.com](https://www.mchemicalbook.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. 1-Boc-2-Amino-azetidine | C₈H₁₆N₂O₂ | CID 44890828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. [chromatographyonline.com](https://www.chromatographyonline.com) [[chromatographyonline.com](https://www.chromatographyonline.com)]
- 6. pubs.acs.org [pubs.acs.org]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Differentiation of Boc-protected alpha,delta-/delta,alpha- and beta,delta-/delta,beta-hybrid peptide positional isomers by electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. Selective Thermal Deprotection of N-Boc Protected Amines in Continuous Flow - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. [knightchem-store.com](https://www.knightchem-store.com) [[knightchem-store.com](https://www.knightchem-store.com)]
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